

# Health and safety data for 1,1,2-Trimethylcyclopentane

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## Compound of Interest

Compound Name: *1,1,2-Trimethylcyclopentane*

Cat. No.: *B1633513*

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An In-depth Technical Guide to the Health and Safety of **1,1,2-Trimethylcyclopentane**

## Authored by Gemini, Senior Application Scientist

This guide provides a comprehensive overview of the health and safety considerations for **1,1,2-trimethylcyclopentane** (CAS No: 4259-00-1), designed for researchers, scientists, and professionals in drug development and other laboratory settings. While this compound is not currently classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its inherent properties as a volatile, flammable aliphatic hydrocarbon necessitate rigorous safety protocols. This document synthesizes available data with established best practices for handling chemicals of this class to ensure a self-validating system of laboratory safety.

## Section 1: Chemical Identity and Physicochemical Properties

A foundational understanding of a substance's identity and physical properties is critical for anticipating its behavior and implementing appropriate safety measures. **1,1,2-Trimethylcyclopentane** is a saturated alicyclic hydrocarbon.

## Chemical Identifiers

Identifier	Value	Source
IUPAC Name	1,1,2-trimethylcyclopentane	<a href="#">[1]</a>
CAS Number	4259-00-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	112.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Synonyms	Camphocean	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
InChIKey	WINCSBAYCULVDU- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Physicochemical Data for Hazard Assessment

The most significant immediate hazard associated with **1,1,2-trimethylcyclopentane** is its flammability. The low flash point indicates that it can form an ignitable mixture with air at or even below standard room temperature.

Property	Value	Implication for Safety	Source
Flash Point	6.4 °C	High Fire Hazard. Vapors can ignite at temperatures commonly found in laboratories. Requires strict control of ignition sources.	<a href="#">[2]</a>
Boiling Point	111.2 - 114.0 °C	Volatile liquid that will readily produce vapors, increasing the risk of inhalation and creating a flammable atmosphere.	<a href="#">[2]</a> <a href="#">[8]</a>
Density	0.762 g/cm³	Lighter than water. In case of a spill into a water system, it will float, and fire-fighting measures must account for this.	<a href="#">[2]</a>
Vapor Pressure	27 mmHg at 25°C	Significant vapor pressure contributes to a flammable atmosphere in enclosed spaces. Requires excellent ventilation.	<a href="#">[2]</a>
Water Solubility	12.56 mg/L at 25 °C (estimated)	Essentially insoluble in water. Do not use water streams for cleanup as it may spread the chemical.	<a href="#">[8]</a>

## Section 2: Hazard Evaluation and Regulatory Status

### GHS Classification

According to aggregated data from multiple notifications to the ECHA C&L Inventory, **1,1,2-trimethylcyclopentane** does not meet the criteria for GHS hazard classification.[\[1\]](#)[\[8\]](#)[\[9\]](#)

**Causality Insight:** The lack of a formal GHS classification often indicates a scarcity of comprehensive toxicological data rather than a definitive confirmation of non-hazardousness. For volatile organic compounds like this, the primary physical hazard (flammability) and potential for effects common to hydrocarbons (e.g., aspiration toxicity, transient respiratory irritation) remain significant concerns that must be addressed through prudent laboratory practice.

### Inferred Hazards and Prudent Practices

Given its structural similarity to other light hydrocarbons such as cyclopentane and various trimethylpentane isomers, it is professionally prudent to assume similar hazards.

- **Aspiration Hazard:** Like other low-viscosity hydrocarbons, it may be fatal if swallowed and enters the airways.[\[10\]](#)[\[11\]](#) Do NOT induce vomiting if ingested.
- **Dermal Irritation:** Prolonged or repeated skin contact may cause defatting of the skin, leading to dryness, cracking, and irritation.[\[12\]](#)
- **Inhalation:** High vapor concentrations may cause drowsiness, dizziness, and respiratory tract irritation.[\[10\]](#)[\[11\]](#)
- **Environmental Hazard:** While specific data is lacking, similar hydrocarbons are often harmful to aquatic life with long-lasting effects.[\[12\]](#)[\[13\]](#) Releases to the environment should be avoided.

## Section 3: Exposure Control and Personal Protection

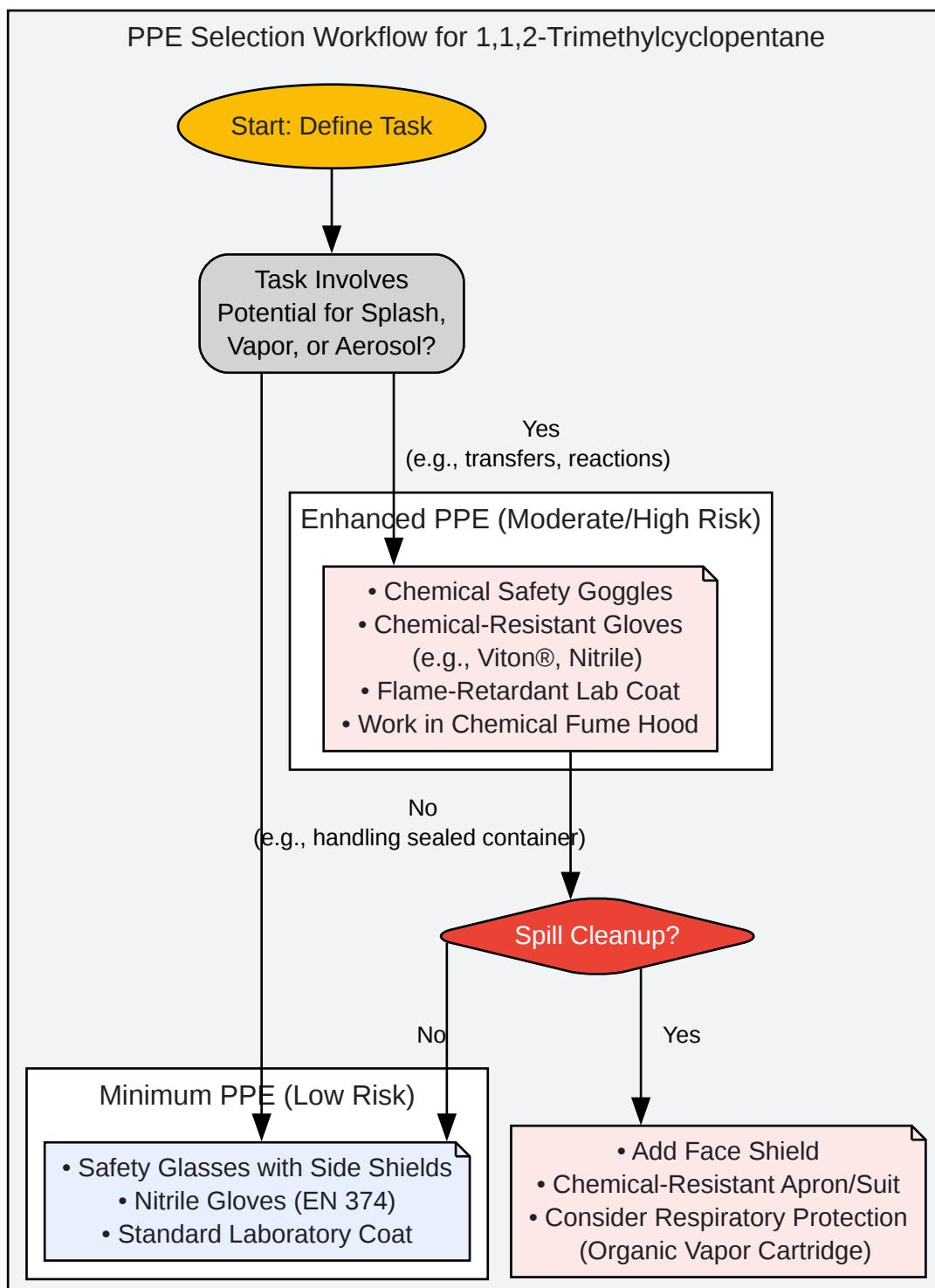
Engineering controls are the primary method for minimizing exposure, supplemented by appropriate Personal Protective Equipment (PPE).

## Engineering Controls

- Ventilation: All handling of **1,1,2-trimethylcyclopentane** must be conducted in a well-ventilated area. A certified chemical fume hood is required for any procedure that may generate vapors, such as heating, agitation, or transfer of large quantities.[13][14]
- Ignition Source Control: All sources of ignition—including open flames, hot plates, static electricity, and non-explosion-proof electrical equipment—must be strictly excluded from the handling area.[11][14][15]
- Grounding and Bonding: Use grounding and bonding straps for containers and receiving equipment during transfers of significant volumes to prevent the buildup of static electricity. [15]

## Personal Protective Equipment (PPE) Selection

The selection of PPE is task-dependent. The following workflow provides a self-validating system for ensuring adequate protection.

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Caption: PPE selection workflow based on task risk.

## Section 4: Safe Handling, Storage, and Emergency Protocols

### Standard Operating Protocol: Safe Handling and Storage

- Pre-Handling Assessment: Before use, confirm the functionality of the chemical fume hood and the availability of spill cleanup materials and a compatible fire extinguisher (e.g., dry chemical, CO<sub>2</sub>, or foam).
- Container Inspection: Visually inspect the container for damage or leaks before moving it.
- Grounding: For transfers between metal containers, ensure they are bonded and grounded to prevent static discharge.[\[15\]](#)
- Dispensing: Use only non-sparking tools for opening and closing containers.[\[16\]](#) Dispense the smallest quantity needed for the experiment.
- Post-Handling: Tightly close the container immediately after use.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[11\]](#)[\[14\]](#)[\[16\]](#) The storage area must be away from heat, ignition sources, and incompatible materials such as strong oxidizing agents.[\[11\]](#)

### Emergency First-Aid Procedures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[10\]](#)[\[13\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[\[10\]](#) Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[\[10\]](#) Seek immediate medical attention.

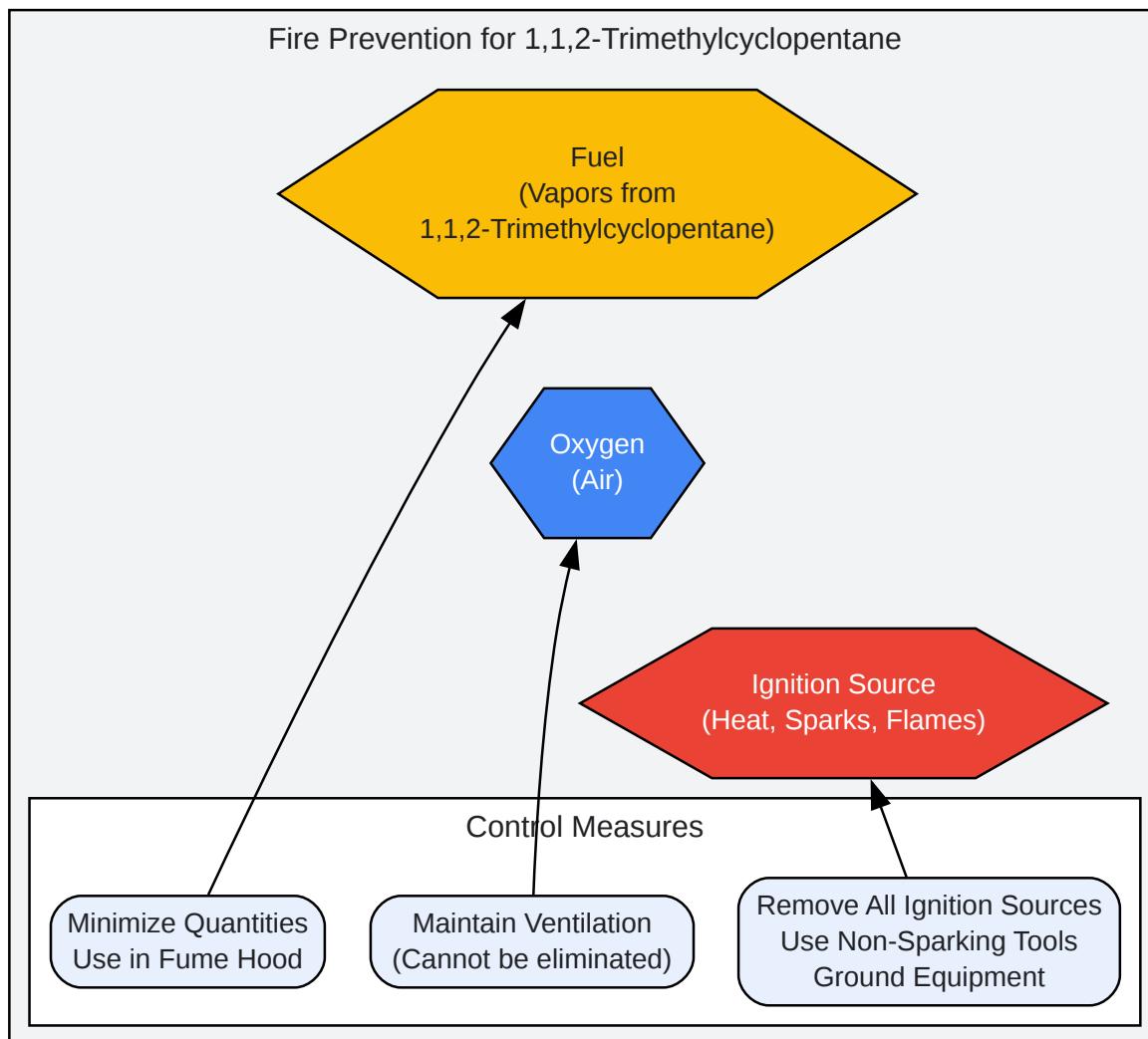
- Ingestion: DO NOT INDUCE VOMITING.[\[10\]](#)[\[13\]](#)[\[17\]](#) If the person is conscious, give a small amount of water to rinse the mouth. The risk of aspiration into the lungs is high and can be fatal. Seek immediate medical attention.

## Protocol: Accidental Release and Spill Response

- Evacuate & Isolate: Immediately alert others in the area. Evacuate all non-essential personnel and restrict access.
- Eliminate Ignition Sources: Shut off all flames, hot surfaces, and spark-producing equipment in the vicinity.[\[16\]](#)
- Ventilate: Increase ventilation in the area, preferably within a fume hood.
- Don PPE: Wear appropriate PPE, including chemical safety goggles, a face shield, chemical-resistant gloves, and a lab coat. For large spills, respiratory protection (air-purifying respirator with an organic vapor cartridge) may be necessary.[\[18\]](#)
- Containment & Absorption: Contain the spill using an inert, non-combustible absorbent material such as vermiculite, sand, or earth.[\[16\]](#) Do not use combustible materials like sawdust.
- Cleanup: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[\[15\]](#)[\[16\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste container according to institutional and local environmental regulations. Do not allow the chemical to enter drains or waterways.[\[10\]](#)

## Section 5: Fire and Explosion Hazards

The primary, well-defined risk of **1,1,2-trimethylcyclopentane** is its flammability. Vapors are heavier than air and may travel a considerable distance to an ignition source and "flash back".  
[\[13\]](#)



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Caption: Key fire prevention strategies.

- Suitable Extinguishing Media: Dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. [13] A water spray can be used to cool fire-exposed containers, but a solid stream of water may scatter and spread the fire.[11][13]
- Special Firefighting Procedures: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[10]

## Section 6: Stability and Reactivity

- Chemical Stability: The material is stable under normal storage and handling conditions.[16]
- Incompatible Materials: Avoid contact with strong oxidizing agents (e.g., peroxides, nitrates, chlorates), as this may create a fire or explosion hazard.[11]
- Hazardous Decomposition Products: Combustion will produce carbon monoxide and carbon dioxide.[11]
- Hazardous Polymerization: Will not occur.[16]

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